

In-Depth Technical Guide: 1-Methoxycyclooct-1-ene (CAS Number: 50438-51-2)

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Compound of Interest

Compound Name: 1-Methoxycyclooct-1-ene

Cat. No.: B15047316

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Methoxycyclooct-1-ene**, a cyclic vinyl ether with potential applications in organic synthesis and medicinal chemistry. While detailed research on this specific compound is limited, this document consolidates available information regarding its identification, synthesis, and physicochemical properties, alongside a broader discussion of the relevance of cyclic vinyl ethers in drug development. This guide aims to serve as a foundational resource for researchers interested in exploring the synthetic utility and potential biological activity of **1-Methoxycyclooct-1-ene** and related structures.

Compound Identification and Properties

1-Methoxycyclooct-1-ene is a cyclic organic compound featuring an eight-membered carbocyclic ring, a vinyl ether functional group, and a methoxy substituent.

Table 1: Compound Identification

Identifier	Value
Chemical Name	1-Methoxycyclooct-1-ene
CAS Number	50438-51-2
Molecular Formula	C ₉ H ₁₆ O
Molecular Weight	140.22 g/mol
Canonical SMILES	<chem>COC1=CCCCCCC1</chem>
InChI Key	Not readily available

At present, detailed, publicly available quantitative data on the physicochemical properties and spectroscopic characteristics of **1-Methoxycyclooct-1-ene** are scarce. Researchers are encouraged to perform analytical characterization upon synthesis or acquisition of this compound.

Synthesis and Experimental Protocols

The synthesis of **1-Methoxycyclooct-1-ene** has been reported in the context of general methodologies for the preparation of vinyl ethers from ketals and acetals. One such method involves the reaction of a ketal with a manganese silyl reagent.

General Synthesis of Vinyl Ethers from Ketals

A documented approach for the synthesis of vinyl ethers involves the reaction of ketals with pentacarbonyl(trimethylsilyl)manganese(I) ((CO)₅MnSi(CH₃)₃)^[1]. This method provides a route to various vinyl ethers, including cyclic derivatives.

Experimental Workflow for Vinyl Ether Synthesis

Caption: General workflow for the synthesis of **1-Methoxycyclooct-1-ene** from its corresponding ketal.

Detailed Experimental Protocol (General Method)

The following is a generalized protocol based on the synthesis of vinyl ethers from ketals^[1]. Specific reaction conditions for **1-Methoxycyclooct-1-ene** may require optimization.

- **Reactant Preparation:** In a flame-dried reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve cyclooctanone dimethyl ketal (1 equivalent) in anhydrous acetonitrile.
- **Addition of Reagent:** To the stirred solution, add pentacarbonyl(trimethylsilyl)manganese(I) ($(\text{CO})_5\text{MnSi}(\text{CH}_3)_3$) (1-1.5 equivalents).
- **Reaction:** Heat the reaction mixture to 50 °C and monitor the progress by a suitable analytical technique (e.g., TLC or GC).
- **Workup:** Upon completion, cool the reaction to room temperature. Quench the reaction with water and extract the product with an appropriate organic solvent (e.g., diethyl ether or ethyl acetate).
- **Purification:** Wash the combined organic layers with brine, dry over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4), and concentrate under reduced pressure. Purify the crude product by vacuum distillation or column chromatography to yield **1-Methoxycyclooct-1-ene**.

Potential Applications in Drug Development

While no specific biological activities or drug development applications for **1-Methoxycyclooct-1-ene** have been reported, the broader class of cyclic ethers and vinyl ethers holds significant relevance in medicinal chemistry.

Cyclic Ethers in Biologically Active Molecules

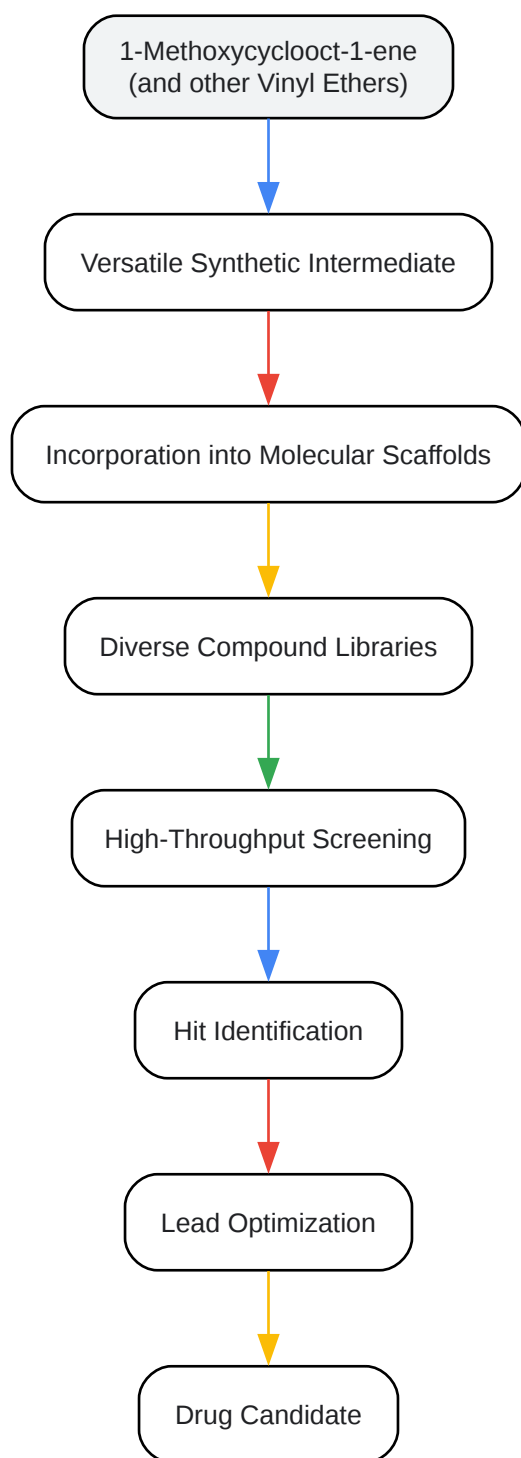
Saturated and unsaturated cyclic ethers are prevalent structural motifs in a wide array of natural products and synthetic pharmaceuticals. They contribute to the overall three-dimensional structure of a molecule, influencing its binding affinity to biological targets. The ether oxygen can act as a hydrogen bond acceptor, a key interaction in many drug-receptor binding events.

Vinyl Ethers as Synthetic Intermediates

Vinyl ethers are versatile building blocks in organic synthesis. Their electron-rich double bond makes them reactive partners in various chemical transformations, including cycloadditions and

electrophilic additions. This reactivity can be harnessed to construct complex molecular architectures found in drug candidates. Furthermore, vinyl ethers can serve as protecting groups for alcohols. The development of novel vinyl ethers like **1-Methoxycyclooct-1-ene** expands the toolbox for medicinal chemists to create diverse compound libraries for drug discovery screening.

Logical Relationship: Vinyl Ethers in Drug Discovery



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Caption: The role of vinyl ethers as building blocks in the drug discovery pipeline.

Conclusion and Future Directions

1-Methoxycyclooct-1-ene represents an under-explored area of cyclic vinyl ether chemistry. The information presented in this guide, while limited, provides a starting point for researchers. Future work should focus on:

- Detailed Synthesis and Characterization: Development and optimization of a robust synthetic protocol for **1-Methoxycyclooct-1-ene**, followed by comprehensive spectroscopic and physicochemical characterization.
- Exploration of Reactivity: Investigation of its participation in various organic reactions to assess its utility as a synthetic intermediate.
- Biological Screening: Evaluation of its biological activity in various assays to uncover potential therapeutic applications.

By addressing these research gaps, the scientific community can better understand the potential of **1-Methoxycyclooct-1-ene** and other novel cyclic vinyl ethers in the advancement of organic synthesis and drug discovery.

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References

- 1. Ivts.fr [Ivts.fr]
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